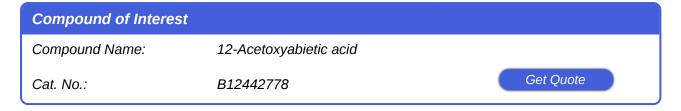


12-Acetoxyabietic Acid: A Technical Guide to its Physicochemical Properties and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Introduction

12-Acetoxyabietic acid, a derivative of the naturally occurring diterpenoid abietic acid, is a compound of growing interest within the scientific community. As a member of the abietane family of diterpenoids, it shares a core chemical structure that has been associated with a range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. This technical guide provides a comprehensive overview of the known physicochemical properties of **12-Acetoxyabietic acid**, details on experimental methodologies for the characterization of related compounds, and an exploration of its potential biological significance based on the activities of the broader abietane diterpenoid class.

Physicochemical Properties

Currently, detailed experimental data for all physicochemical properties of **12-Acetoxyabietic acid** are not readily available in the public domain. The information that has been compiled from various sources is presented below. It is important to note that some of the presented data are based on predictions from computational models and should be confirmed by experimental analysis.

General Properties



| Property | Value | Source |
|----------------------|-------------|----------------------|
| CAS Number | 83905-81-1 | Commercial Suppliers |
| Molecular Formula | C22H32O4 | Commercial Suppliers |
| Molecular Weight | 360.5 g/mol | Commercial Suppliers |
| Physical Description | Powder | INVALID-LINK[1] |

Predicted Physicochemical Data

The following table summarizes predicted physicochemical properties for **12-Acetoxyabietic acid**. These values were obtained from computational models and serve as estimations.

| Property | Predicted Value | Method |
|---------------|-----------------|--|
| Melting Point | Not available | - |
| Boiling Point | Not available | - |
| pKa (acidic) | ~4.5 - 5.0 | Prediction based on carboxylic acid moiety |
| logP | ~4.0 - 5.0 | Prediction based on structure |

Solubility

12-Acetoxyabietic acid is reported to be soluble in a range of organic solvents.



| Solvent | Solubility | Source |
|---------------------------|-----------------------|--------------------------------|
| Chloroform | Soluble | INVALID-LINK[1] |
| Dichloromethane | Soluble | INVALID-LINK[1] |
| Ethyl Acetate | Soluble | INVALID-LINK[1] |
| Dimethyl Sulfoxide (DMSO) | Soluble | INVALID-LINK[1] |
| Acetone | Soluble | INVALID-LINK[1] |
| Water | Insoluble (predicted) | Based on hydrophobic structure |

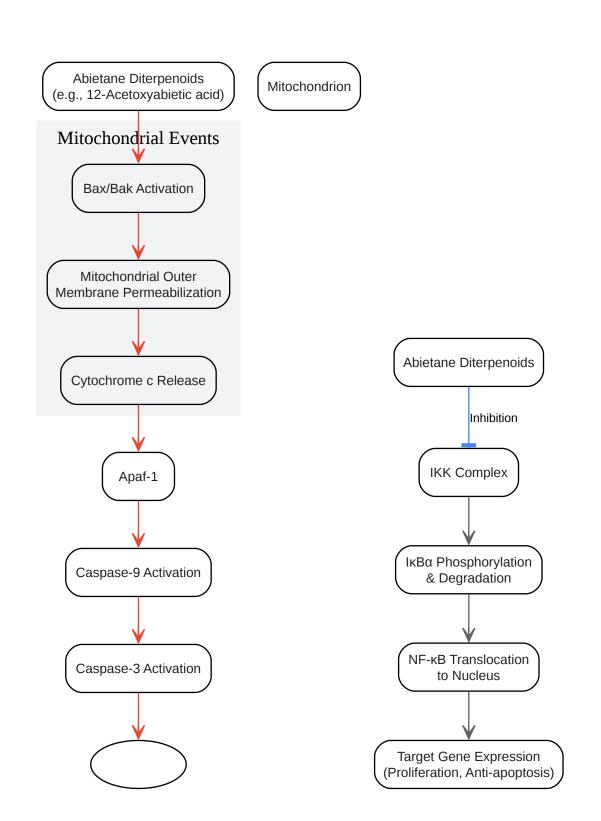
Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **12-Acetoxyabietic acid** are not explicitly available. However, standard methodologies used for the characterization of similar diterpenoids, such as those isolated from natural sources, can be applied.

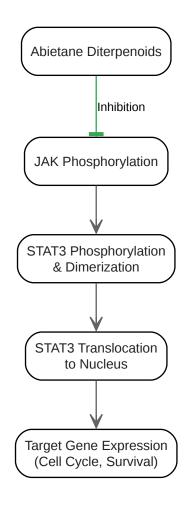
General Workflow for Isolation and Characterization of Abietane Diterpenoids











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References

- 1. 12-Acetoxyabietic acid | CAS 83905-81-1 | ScreenLib [screenlib.com]
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